

# N-Methyldibutylamine in Pharmaceutical Synthesis: An Overview of a Niche Intermediate

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## Compound of Interest

Compound Name: *N*-Methyldibutylamine

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Despite its classification as a chemical intermediate, a comprehensive review of scientific literature and patent databases reveals that **N-Methyldibutylamine** is not a commonly utilized building block in the synthesis of active pharmaceutical ingredients (APIs). While general chemical suppliers may list "pharmaceuticals" as a potential application area, specific examples of its incorporation into drug molecules are not readily available in published research or patents. This suggests that its role in the pharmaceutical industry is likely minimal or confined to niche, undisclosed applications.

**N-Methyldibutylamine**, a tertiary amine with the chemical formula  $C_9H_{21}N$ , is a versatile organic compound.<sup>[1][2]</sup> In chemical manufacturing, it can serve as an intermediate in the production of various organic compounds.<sup>[1][3]</sup> However, its practical application in the synthesis of pharmaceuticals appears to be limited, with more significant roles noted in agrochemical and materials chemistry.<sup>[1]</sup>

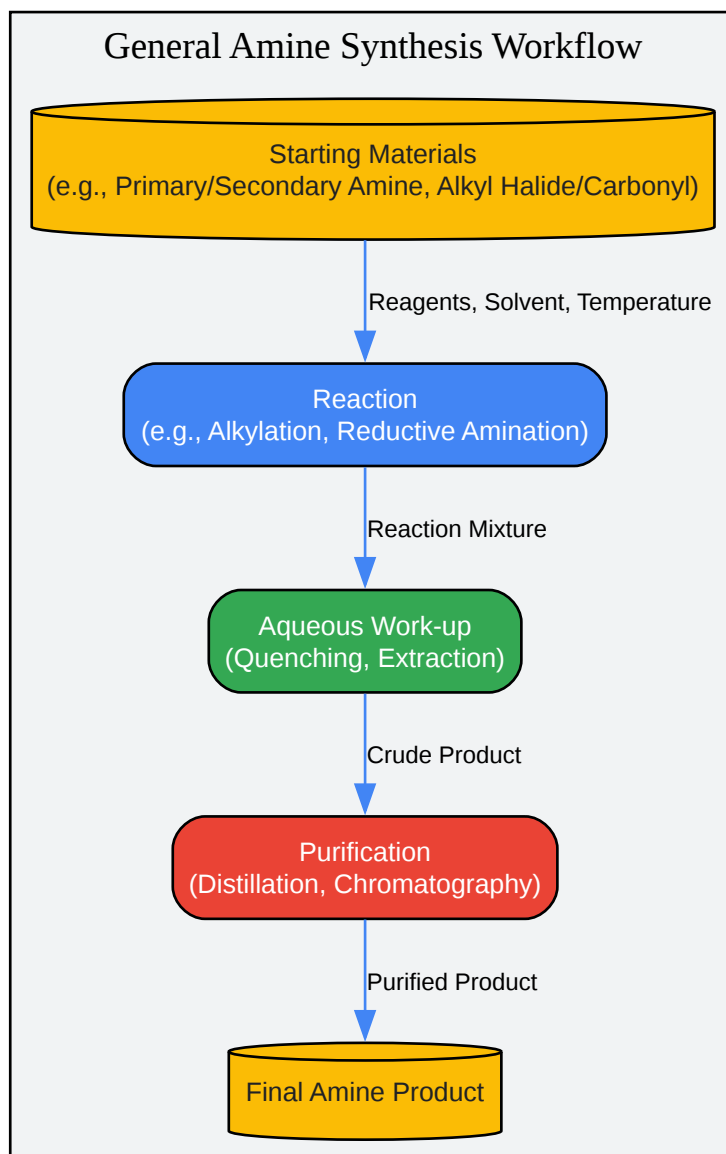
## General Synthesis and Properties

While specific protocols for the use of **N-Methyldibutylamine** in pharmaceutical synthesis are not documented, general organic synthesis procedures for related amines provide a framework for its potential reactions. The synthesis of unsymmetrical secondary and tertiary amines often involves methods such as the reaction of alkyl halides with amines or the reductive amination of carbonyl compounds.

A related compound, N-methylbutylamine, can be synthesized by reacting n-butylamine with benzaldehyde, followed by methylation with dimethyl sulfate and subsequent hydrolysis. This

procedure, while not directly for **N-Methyldibutylamine**, illustrates a common strategy for N-alkylation of amines.

For illustrative purposes, a general workflow for amine synthesis is presented below.



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Figure 1. A generalized workflow for the synthesis of amines.

## Potential, Yet Undocumented, Roles in Pharmaceutical Chemistry

Theoretically, the N-methyldibutylamino moiety could be incorporated into a drug molecule to modulate its physicochemical properties, such as lipophilicity and basicity. These properties are critical for a drug's absorption, distribution, metabolism, and excretion (ADME) profile. The tertiary amine structure of **N-Methyldibutylamine** could also serve as a key pharmacophoric element, interacting with biological targets.

However, the absence of concrete examples in the scientific and patent literature suggests that other, more readily available or structurally advantageous amines are preferred by medicinal chemists. It is also possible that **N-Methyldibutylamine** is used in early-stage drug discovery as part of a compound library for screening, but these compounds may not have progressed to clinical development or publication.

## Physicochemical and Safety Data

For researchers considering **N-Methyldibutylamine** for any synthetic application, a summary of its key properties and safety information is provided in the tables below.

Property	Value	Reference
CAS Number	3405-45-6	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C9H21N	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	143.27 g/mol	<a href="#">[2]</a>
Appearance	Liquid	-
Boiling Point	169-171 °C	-
Density	0.758 g/mL at 25 °C	-

Hazard Statement	Description	Reference
H226	Flammable liquid and vapor	[2]
H302	Harmful if swallowed	[2]
H311	Toxic in contact with skin	[2]
H314	Causes severe skin burns and eye damage	[2]
H332	Harmful if inhaled	[2]

## Conclusion

In summary, while **N-Methyldibutylamine** is a known chemical compound with potential applications as an intermediate, there is no substantial evidence to support its widespread or significant use in pharmaceutical synthesis. Researchers and drug development professionals seeking amine-containing building blocks for their synthetic campaigns will find a wealth of information on other, more commonly employed amines in the scientific literature. The information presented here serves to highlight the current lack of documented applications for **N-Methyldibutylamine** in the pharmaceutical field.

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## References

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